

19-Heptatriacontanol CAS number and molecular weight

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Compound of Interest

Compound Name: 19-Heptatriacontanol

Cat. No.: B11932174

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In-depth Technical Guide: 19-Heptatriacontanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **19-Heptatriacontanol**, a long-chain secondary alcohol. Due to the limited availability of research focused specifically on the 19-isomer of heptatriacontanol, this document combines available data for its class of compounds with projected properties and methodologies based on established chemical principles.

Chemical Identity and Properties

While a specific CAS (Chemical Abstracts Service) number for **19-Heptatriacontanol** is not readily found in public databases, its fundamental properties can be derived from its chemical structure. As an isomer of heptatriacontanol, it shares the same molecular formula and molecular weight.

Table 1: Chemical and Physical Properties of Heptatriacontanol Isomers

Property	Value	Source
Molecular Formula	C ₃₇ H ₇₆ O	PubChem[1]
Molecular Weight	537.0 g/mol	PubChem[1]
IUPAC Name	Heptatriacontan-19-ol	N/A
CAS Number	Not available for the 19-isomer. (1-Heptatriacontanol is 105794-58-9)	PubChem[1]
Predicted Boiling Point	~490 °C at 760 mmHg	Guidechem (for 1-isomer)[2]
Predicted Density	~0.8 g/cm ³	Guidechem (for 1-isomer)[2]

Synthesis of 19-Heptatriacontanol: A Proposed Experimental Protocol

The synthesis of a symmetrical secondary alcohol such as **19-Heptatriacontanol** can be achieved through a Grignard reaction, a powerful tool in organic chemistry for forming carbon-carbon bonds. This protocol outlines a plausible method starting from an alkyl halide and an aldehyde.

Principle: The synthesis involves the reaction of a Grignard reagent, octadecylmagnesium bromide (C₁₈H₃₇MgBr), with nonadecanal (C₁₉H₃₈O). The nucleophilic octadecyl group from the Grignard reagent will attack the electrophilic carbonyl carbon of nonadecanal. A subsequent acidic workup will protonate the resulting alkoxide to yield the final product, **19-Heptatriacontanol**.

Materials:

- 1-Bromooctadecane (C₁₈H₃₇Br)
- Magnesium turnings
- Anhydrous diethyl ether
- Nonadecanal (C₁₉H₃₈O)

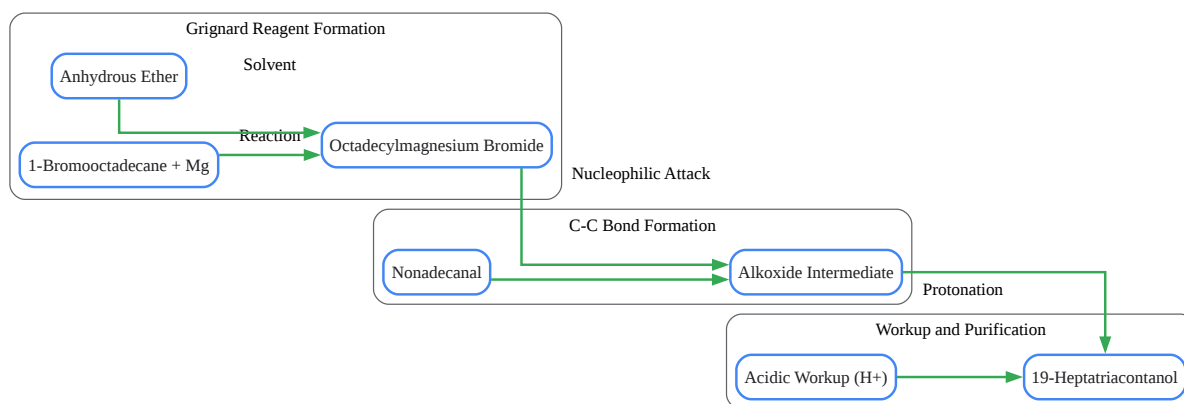
- Hydrochloric acid (HCl), 1M solution
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for anhydrous reactions (e.g., round-bottom flask, dropping funnel, condenser)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - Dissolve 1-bromooctadecane in anhydrous diethyl ether and add it to the dropping funnel.
 - Slowly add the 1-bromooctadecane solution to the magnesium turnings with gentle stirring. The reaction is exothermic and should initiate spontaneously, evidenced by the disappearance of the iodine color and gentle refluxing of the ether.
 - Once the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent.
- Reaction with Nonadecanal:
 - Dissolve nonadecanal in anhydrous diethyl ether and add it to the dropping funnel.
 - Cool the Grignard reagent solution in an ice bath.
 - Slowly add the nonadecanal solution to the cooled Grignard reagent with continuous stirring.

- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for two hours.
- Workup and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench it by the dropwise addition of 1M HCl to neutralize the reaction and dissolve the magnesium salts.
 - Transfer the mixture to a separatory funnel. Separate the ethereal layer.
 - Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by recrystallization or column chromatography to yield pure **19-Heptatriacontanol**.

Logical Workflow for the Synthesis of **19-Heptatriacontanol**



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Caption: Proposed synthesis of **19-Heptatriacontanol**.

Biological Significance and Potential Signaling Pathways

Specific research on the biological activity and signaling pathways of **19-Heptatriacontanol** is not currently available. However, long-chain alcohols are known to be components of natural waxes and can have various biological roles. For instance, 1-Heptatriacontanol, isolated from *Halocharis hispida*, has been noted for its potential in treating dermatological disorders, fungal infections, and parasite infestations.

Given its long alkyl chain, **19-Heptatriacontanol** would be a highly lipophilic molecule. This characteristic suggests that its interactions with biological systems would likely involve insertion into cellular membranes or binding to hydrophobic pockets of proteins.

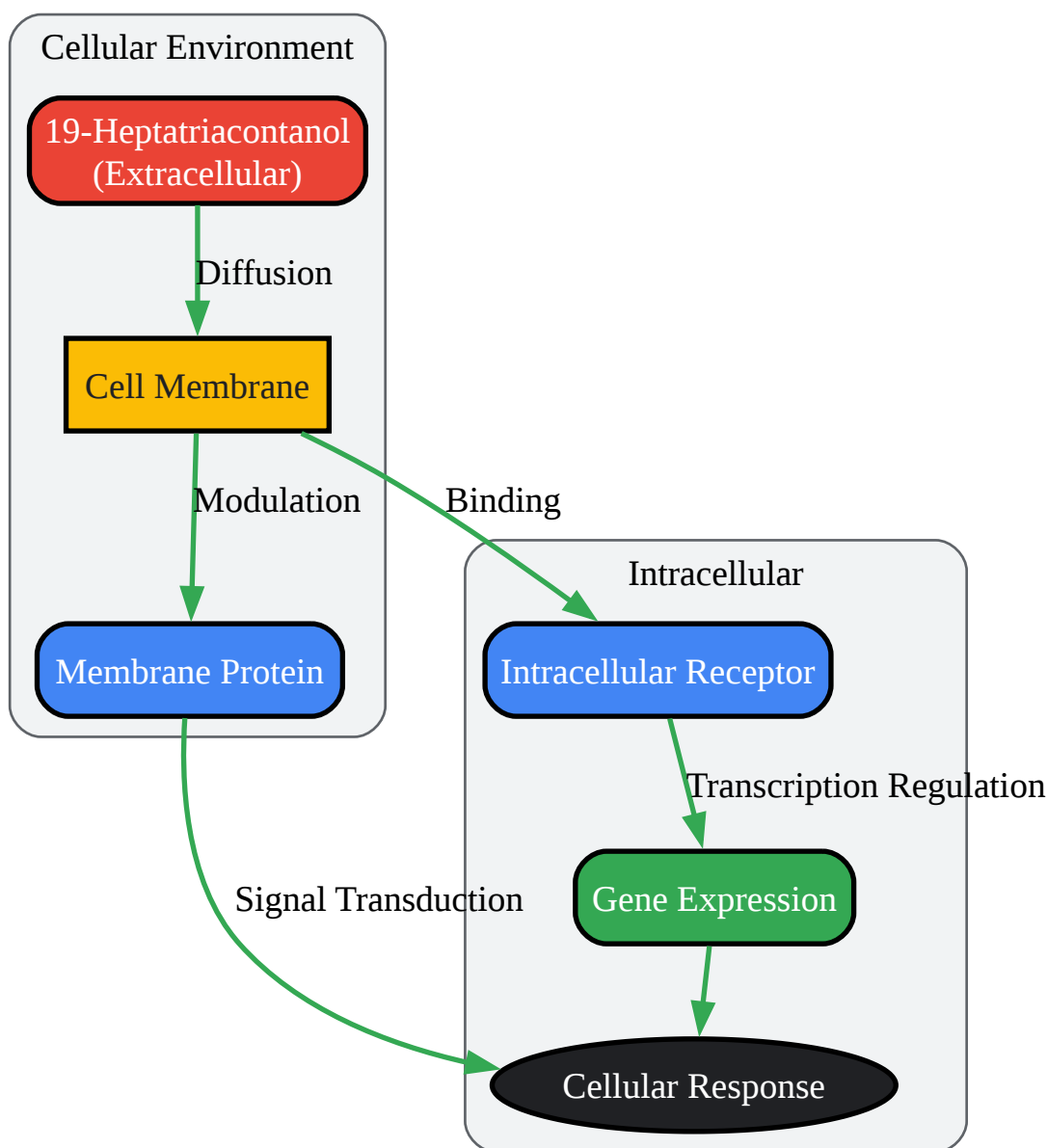
Hypothetical Signaling Pathway:

A lipophilic molecule like **19-Heptatriacontanol** could potentially influence cellular signaling through various mechanisms:

- **Membrane Fluidity Modulation:** By intercalating into the lipid bilayer, it could alter membrane fluidity, which in turn could affect the function of membrane-bound proteins such as receptors and ion channels.
- **Intracellular Receptor Binding:** It might be capable of crossing the cell membrane and binding to intracellular receptors, such as nuclear receptors, thereby modulating gene expression.
- **Enzyme Inhibition/Activation:** It could bind to the active or allosteric sites of enzymes, particularly those with hydrophobic domains, leading to their inhibition or activation.

The following diagram illustrates a hypothetical signaling pathway for a lipophilic compound like **19-Heptatriacontanol**.

Hypothetical Cellular Interaction of **19-Heptatriacontanol**



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Caption: A conceptual model of cellular interaction.

Conclusion

19-Heptatriacontanol represents a long-chain secondary alcohol with potential for further scientific investigation. While specific data for this isomer is scarce, this guide provides a foundational understanding based on its chemical class. The proposed synthesis protocol offers a viable route for its preparation, which would enable future studies into its physical,

chemical, and biological properties. Further research is warranted to elucidate its specific roles and mechanisms of action in biological systems, which could open avenues for its application in drug development and other scientific fields.

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References

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